

4-Chloro-8-fluoroquinazoline safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-8-fluoroquinazoline

Cat. No.: B179695

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An In-depth Technical Guide to the Safety and Handling of 4-Chloro-8-fluoroquinazoline

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **4-Chloro-8-fluoroquinazoline** based on available data for structurally similar compounds. No specific Safety Data Sheet (SDS) for **4-Chloro-8-fluoroquinazoline** was publicly available at the time of this writing. Therefore, the information presented herein is extrapolated from related quinoline and quinazoline derivatives and should be used as a guide for trained professionals only. All laboratory work should be conducted with a thorough understanding of the potential hazards and after consulting a specific, verified SDS for the compound in use.

Introduction

4-Chloro-8-fluoroquinazoline is a halogenated quinazoline derivative. Such compounds are valuable intermediates in medicinal chemistry and drug development, often serving as building blocks for the synthesis of bioactive molecules, including potential anticancer agents.[1] The presence of chloro and fluoro substituents on the quinazoline core influences its reactivity and potential biological activity.[2][3] Understanding the safety and handling precautions for this class of compounds is critical for ensuring the well-being of researchers and the integrity of experimental work.

Hazard Identification and Classification

Based on data for analogous compounds like 4-chloro-8-fluoroquinoline and other chlorinated quinazolines, **4-Chloro-8-fluoroquinazoline** is anticipated to possess the following hazards.

Potential Health Hazards:

- Acute Toxicity: May be harmful if swallowed.[4][5]
- Skin Corrosion/Irritation: Causes skin irritation.[6] Avoid contact with skin.[7][8]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation or damage.[4][6] Avoid contact with eyes.[7][8]
- Respiratory Irritation: May cause respiratory irritation.[6][9] Avoid breathing dust.[7][8][10]

Environmental Hazards:

- Structurally similar compounds are noted as being very toxic to aquatic life with long-lasting effects.[7][11]

Physical and Chemical Properties

Quantitative physical and chemical data for **4-Chloro-8-fluoroquinazoline** are not readily available. The table below presents data for a structurally similar compound, 4-Chloro-8-fluoroquinoline, to provide an estimation of its properties.

Property	Value (for 4-Chloro-8-fluoroquinoline)	Source
CAS Number	63010-72-0	[2][3][6][12][13]
Molecular Formula	C ₉ H ₅ ClFN	[2][3][12][13]
Molecular Weight	181.59 g/mol	[2][3][12][13]
Appearance	White to light yellow powder/crystal	[2][3][13]
Melting Point	90-101 °C	[2][14]
Solubility	Sparingly soluble in water, more soluble in organic solvents.	[3]

Exposure Controls and Personal Protection

To minimize exposure to **4-Chloro-8-fluoroquinazoline**, the following engineering controls and personal protective equipment (PPE) are recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[7][8][15]
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

Protection Type	Recommendations	Source
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[5] [7]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[5] [7] [8] [11]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter.	[5] [7] [9]

Handling and Storage

Safe Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[7\]](#)[\[11\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)[\[8\]](#)[\[15\]](#)
- Do not breathe dust, fumes, or vapors.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[11\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)[\[11\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)[\[7\]](#)[\[15\]](#)
- Store locked up.[\[7\]](#)[\[11\]](#)

- Incompatible materials include strong oxidizing agents, acid anhydrides, and acid chlorides.
[\[5\]](#)[\[7\]](#)

First-Aid Measures

In the event of exposure, follow these first-aid guidelines and seek immediate medical attention.

Exposure Route	First-Aid Measures	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration.	[5] [7] [11]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water.	[7] [11]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing.	[7] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately.	[5] [8] [11]

Accidental Release and Disposal Measures

Accidental Release:

- Ensure adequate ventilation and evacuate personnel to safe areas.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Avoid dust formation.[\[5\]](#)[\[8\]](#)[\[10\]](#)

- Wear appropriate personal protective equipment.[5][8]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[8][11]
- Sweep up and shovel into a suitable, closed container for disposal.[5][11]

Disposal:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4][7]

Experimental Protocols and Reactivity

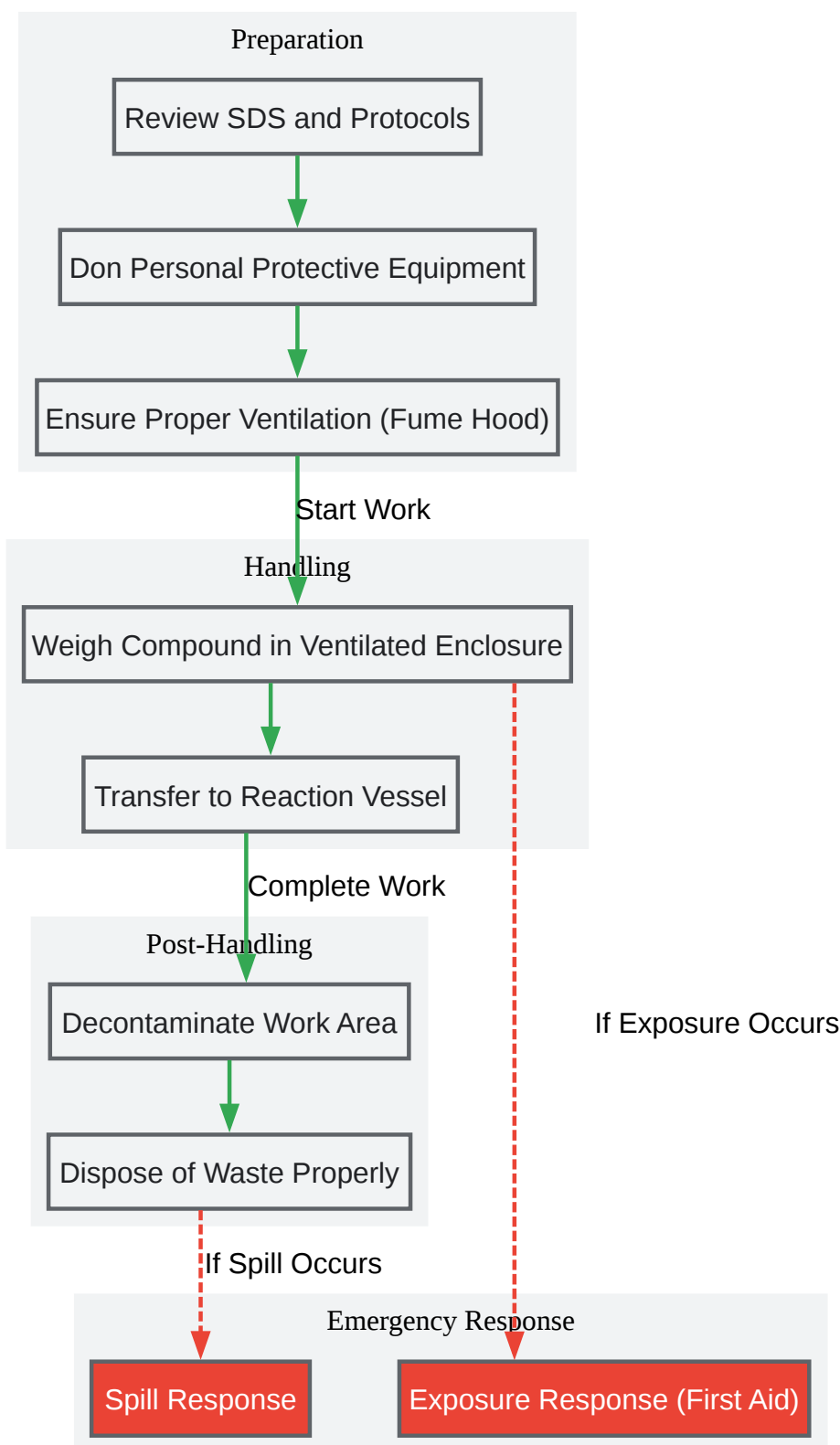
No specific experimental protocols for safety testing of **4-Chloro-8-fluoroquinazoline** were found. However, the reactivity of similar compounds provides insight into its chemical behavior.

Reactivity Profile:

- Stability: Stable under recommended storage conditions.[9]
- Incompatible Materials: Strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[7][9]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including hydrogen chloride, nitrogen oxides, and carbon oxides.[5][9]
- Nucleophilic Aromatic Substitution: The chlorine atom at the 4-position is susceptible to nucleophilic aromatic substitution (S_NAr) reactions with nucleophiles such as amines, alcohols, and thiols.[1][2]

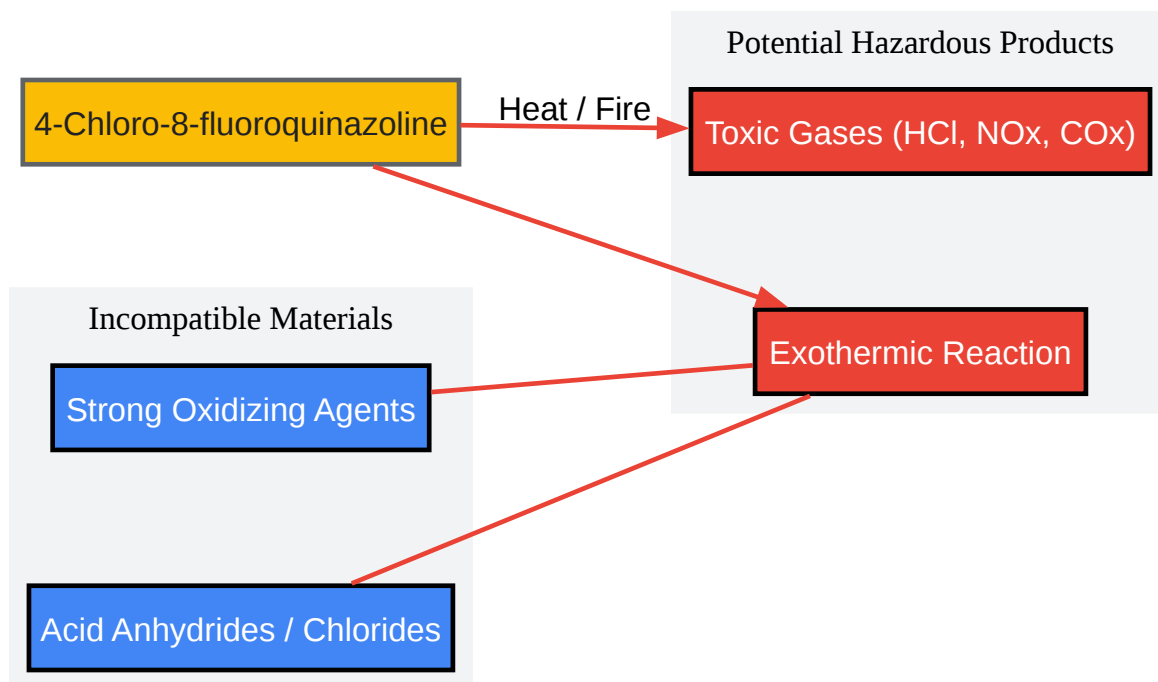
Visualizations

The following diagrams illustrate key workflows and relationships for the safe handling of **4-Chloro-8-fluoroquinazoline**.



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Caption: A workflow for the safe handling of **4-Chloro-8-fluoroquinazoline**.



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Caption: Potential hazardous reactions of **4-Chloro-8-fluoroquinazoline**.

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- To cite this document: BenchChem. [4-Chloro-8-fluoroquinazoline safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179695#4-chloro-8-fluoroquinazoline-safety-and-handling-precautions]

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